

1,3-Diethyl-1,3-diphenylurea chemical properties

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Compound of Interest

Compound Name: 1,3-Diethyl-1,3-diphenylurea

Cat. No.: B122622

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An In-depth Technical Guide to the Chemical Properties of **1,3-Diethyl-1,3-diphenylurea**

This technical guide provides a comprehensive overview of the core chemical properties of **1,3-Diethyl-1,3-diphenylurea**, tailored for researchers, scientists, and professionals in drug development. The information is presented to facilitate easy comparison and understanding of its fundamental characteristics.

Chemical Identity and Physical Properties

1,3-Diethyl-1,3-diphenylurea, also known as Ethyl Centralite, is a symmetrical derivative of urea.^[1] It is recognized for its role as a stabilizer in smokeless powders and propellants and is a component of gunshot residue.^{[2][3][4]} The molecule possesses non-crystallographic C2 symmetry.^{[1][5]}

Table 1: Chemical Identifiers

| Identifier | Value |
|-------------------|---|
| IUPAC Name | 1,3-diethyl-1,3-diphenylurea[4] |
| Synonyms | N,N'-Diethyl-N,N'-diphenylurea, Centralite I, Ethyl centralite, Carbamite[4][6] |
| CAS Number | 85-98-3[2] |
| Molecular Formula | C ₁₇ H ₂₀ N ₂ O[2] |
| Molecular Weight | 268.35 g/mol [2] |
| InChI Key | PZIMIYVOZBTARW-UHFFFAOYSA-N[7] |
| SMILES | CCN(C(=O)N(CC)c1ccccc1)c2ccccc2[7] |

Table 2: Physicochemical Properties

| Property | Value |
|--------------------------------|--|
| Physical State | White flakes or white crystalline solid[2] |
| Odor | Peppery[2] |
| Melting Point | 73-75 °C[2][7] |
| Boiling Point | 411.52 °C (rough estimate)[2] |
| Density | 1.0208 g/cm ³ (rough estimate)[2] |
| Vapor Density | 9.3 (vs air)[7] |
| Flash Point | 150 °C (closed cup)[7] |
| Water Solubility | Insoluble[2][7]; 40.5 mg/L at 20 °C[2] |
| Solubility in Organic Solvents | Soluble in acetone, benzene, and ethanol[7] |
| logP | 3.98 at 23 °C[2] |

Reactivity and Stability

1,3-Diethyl-1,3-diphenylurea is classified as an amide.[2][3] It is incompatible with strong acids and oxidizing agents.[2][3] The compound is combustible and may react violently when subjected to severe shock or extreme temperatures.[2][3] It is noted to be shock-sensitive.[2] When heated to decomposition, it emits toxic fumes of nitrogen oxides (NOx).[2]

Experimental Protocols

Synthesis of 1,3-Diethyl-1,3-diphenylurea

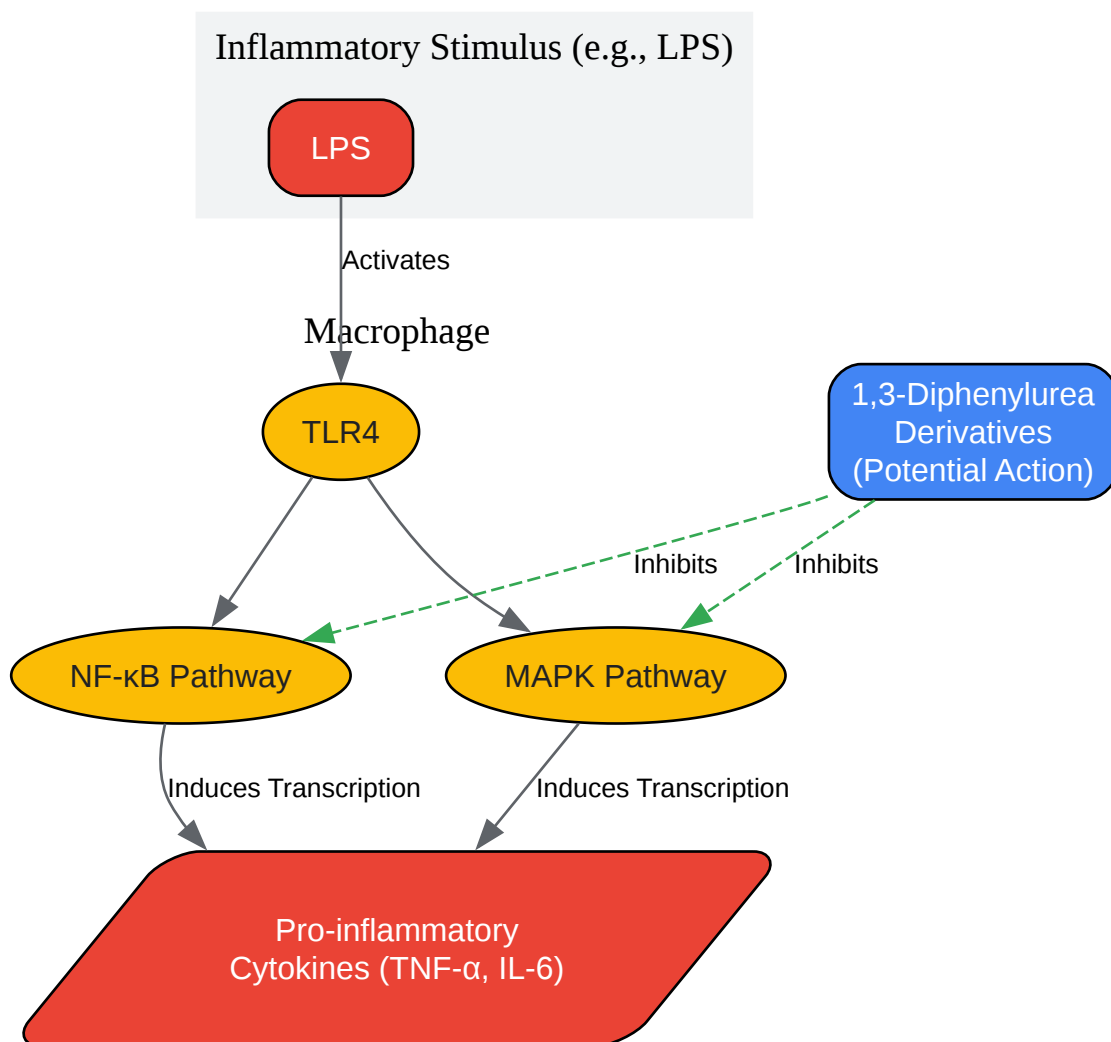
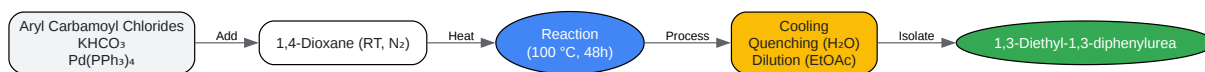
A common method for the synthesis of substituted ureas involves the reaction of an amine with an isocyanate. For **1,3-Diethyl-1,3-diphenylurea**, the synthesis can be achieved through the phosgenation of N-ethylaniline. Another laboratory-scale synthesis has been described as follows:

Reaction Scheme:

Aryl Carbamoyl Chlorides + KHCO_3 $\xrightarrow{(\text{Pd}(\text{PPh}_3)_4, 1,4\text{-dioxane}, 100^\circ\text{C})}$ **1,3-Diethyl-1,3-diphenylurea**

Detailed Protocol:[2]

- A 10 mL Schlenk tube equipped with a magnetic stirring bar is charged with aryl carbamoyl chlorides and potassium bicarbonate (KHCO_3).
- Tetrakis(triphenylphosphine)palladium(0) ($\text{Pd}(\text{PPh}_3)_4$) is then added to the mixture.
- 1,4-dioxane is added via syringe at room temperature under a nitrogen atmosphere.
- The Schlenk tube is sealed and placed in a preheated oil bath at 100°C for 48 hours.
- After cooling to room temperature, the reaction is quenched with water and diluted with ethyl acetate.



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